

# Methyl 5-Hydroxypentanoate: A Technical Overview of its Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl 5-hydroxypentanoate**

Cat. No.: **B032872**

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This technical guide provides an in-depth overview of the physical properties of **methyl 5-hydroxypentanoate**, a valuable intermediate in various chemical syntheses. The document focuses on its boiling point and density, presenting available data and outlining standardized experimental protocols for their determination.

## Physicochemical Data

The key physical properties of **methyl 5-hydroxypentanoate** are summarized in the table below for easy reference and comparison.

| Property      | Value                   | Conditions  |
|---------------|-------------------------|-------------|
| Boiling Point | ~178.4 °C               | at 760 mmHg |
| Density       | ~1.02 g/cm <sup>3</sup> | at 20°C     |

## Experimental Protocols

While specific experimental determinations for **methyl 5-hydroxypentanoate** are not readily available in the public domain, the following sections detail standardized methods for measuring the boiling point and density of liquid chemical substances, based on internationally recognized guidelines.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, methods outlined by the Organisation for Economic Co-operation and Development (OECD) Guideline 103 are recommended.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Method: Ebulliometer

An ebulliometer is a device specifically designed for the precise measurement of boiling points.

- Apparatus: An ebulliometer consists of a boiling flask, a condenser, and a thermometer or thermocouple. The design allows for the substance to be boiled while the temperature of the vapor-liquid equilibrium is measured.
- Procedure:
  - A sample of **methyl 5-hydroxypentanoate** is placed in the boiling flask.
  - The apparatus is assembled, and the substance is heated.
  - The liquid is brought to a steady boil, ensuring that the vapor and liquid phases are in equilibrium.
  - The temperature is recorded when it remains constant. This temperature is the boiling point at the measured atmospheric pressure.
  - For determination of the normal boiling point, the observed temperature is corrected to a standard pressure of 760 mmHg (101.325 kPa).

## Determination of Density

Density is the mass of a substance per unit volume. The OECD Guideline 109 describes several methods for determining the density of liquids.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

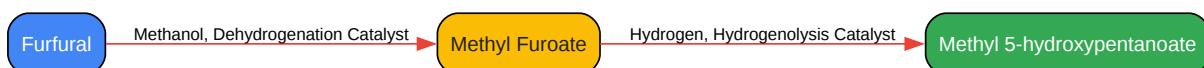
Method: Oscillating Densimeter

This method is suitable for liquids and is based on the measurement of the frequency of oscillation of a U-shaped tube filled with the sample.

- Apparatus: An oscillating densimeter.
- Procedure:
  - The instrument is calibrated using two substances of known density, such as dry air and distilled water.
  - The U-shaped tube is filled with **methyl 5-hydroxypentanoate**.
  - The instrument electronically excites the tube to oscillate at its natural frequency.
  - The frequency of oscillation is measured, which is directly related to the density of the liquid in the tube.
  - The density is then calculated by the instrument's software based on the calibration. The measurement is typically performed at a constant temperature, such as 20°C.

## Synthesis Pathway from Biomass-Derived Furfural

**Methyl 5-hydroxypentanoate** can be synthesized from furfural, a renewable platform chemical derived from lignocellulosic biomass. This process involves a two-step reaction pathway.<sup>[9]</sup> The first step is the conversion of furfural to methyl furoate, which is then hydrogenated to produce **methyl 5-hydroxypentanoate**.



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Caption: Synthesis of **Methyl 5-hydroxypentanoate** from Furfural.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)